

Introduction: A Versatile Heterocyclic Scaffold in Modern Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Bromo-2-chloropyridin-3-amine

CAS No.: 1354021-09-2

Cat. No.: B1603742

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4-Bromo-2-chloropyridin-3-amine, identified by CAS Number 1354021-09-2, is a halogenated pyridine derivative that has emerged as a crucial building block in organic synthesis and medicinal chemistry.^[1] Its structure, featuring a pyridine core substituted with three distinct functional groups—an amine, a bromine atom, and a chlorine atom—provides a unique platform for molecular elaboration. The strategic placement of these groups allows for selective and sequential chemical transformations, making it an invaluable intermediate for constructing complex molecular architectures.^[2] This guide offers a comprehensive overview of its chemical structure, physicochemical properties, synthesis, reactivity, and applications, with a focus on its utility for researchers and professionals in drug discovery and development.^{[3][4]}

Chemical Structure and Physicochemical Properties

The molecular structure of **4-Bromo-2-chloropyridin-3-amine** is defined by a pyridine ring with substituents at the 2, 3, and 4 positions. This arrangement of an amino group and two different halogens on an electron-deficient aromatic ring dictates its chemical behavior and synthetic potential.

Table 1: Physicochemical Properties of **4-Bromo-2-chloropyridin-3-amine**

Property	Value	Source(s)
CAS Number	1354021-09-2	[1][5]
Molecular Formula	C ₅ H ₄ BrClN ₂	[5]
Molecular Weight	207.46 g/mol	[5][6]
Synonyms	4-bromo-2-chloro-3-pyridinamine	[5]
Appearance	White to Yellow-brown Solid or semi-solid	
Purity	Typically ≥95%	
Storage	Keep in dark place, inert atmosphere, 2-8°C	

Note: Specific properties like melting and boiling points are not consistently reported across suppliers and should be determined experimentally for a specific batch.

Synthesis Methodology: A Representative Protocol

The synthesis of polysubstituted pyridines often involves a multi-step sequence of functional group introduction and manipulation. While proprietary methods exist, a common strategy involves the halogenation of a pre-functionalized pyridine ring. The following protocol describes a representative synthesis starting from a readily available chloropyridinamine, illustrating a plausible and widely understood approach in organic chemistry.

Experimental Protocol: Synthesis via Electrophilic Bromination

This protocol is based on the established reactivity of aminopyridines toward electrophilic halogenating agents, such as N-Bromosuccinimide (NBS). The amino group activates the ring towards electrophilic substitution, directing the incoming bromine atom.

Step 1: Reaction Setup

- To a dry, round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), add 2-chloro-pyridin-3-amine (1.0 eq).
- Dissolve the starting material in a suitable anhydrous solvent such as dichloromethane (DCM) or acetonitrile.
- Cool the resulting solution to 0°C using an ice-water bath.

Step 2: Bromination

- In a separate container, weigh N-Bromosuccinimide (NBS) (1.0-1.1 eq).
- Add the NBS to the cooled reaction mixture portion-wise over 15-30 minutes, ensuring the internal temperature does not rise significantly. The amino group directs the bromination, and the 4-position is sterically and electronically favored.
- Allow the reaction to stir at 0°C for 1 hour, then warm to room temperature.

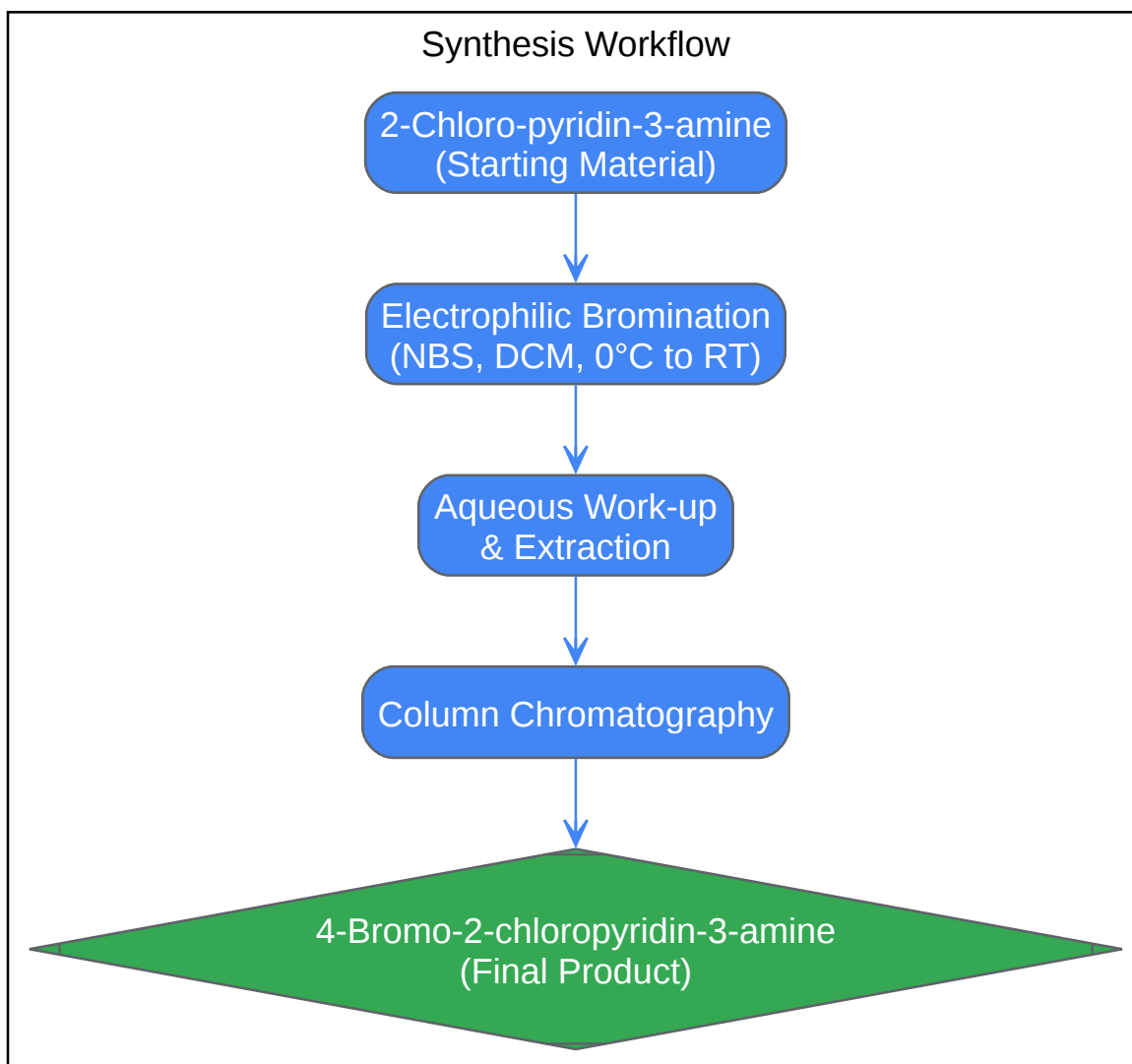
Step 3: Monitoring and Work-up

- Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate to consume any unreacted NBS.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., ethyl acetate or DCM) three times.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and filter.

Step 4: Purification

- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude material using column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes to yield pure **4-Bromo-2-chloropyridin-3-amine**.

Synthesis Workflow Diagram



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Caption: Representative workflow for the synthesis of **4-Bromo-2-chloropyridin-3-amine**.

Chemical Reactivity and Strategic Applications

The synthetic utility of **4-Bromo-2-chloropyridin-3-amine** stems from the differential reactivity of its functional groups, which enables chemists to perform selective modifications in a controlled, stepwise manner.

Core Reactivity Principles

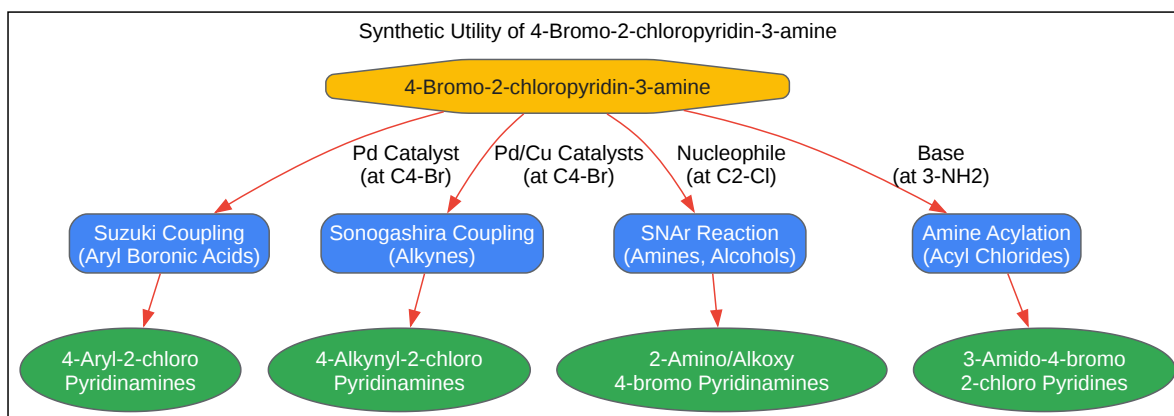
- **Orthogonal Halogen Reactivity:** The C-Br bond is generally more reactive than the C-Cl bond in palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig).^[2] This allows for selective functionalization at the 4-position while leaving the chlorine atom at the 2-position available for subsequent transformations.
- **Nucleophilic Aromatic Substitution (S_NAr):** The chlorine atom at the 2-position is activated by the electron-withdrawing nitrogen atom of the pyridine ring, making it susceptible to displacement by various nucleophiles (e.g., amines, alcohols, thiols).^{[2][7]} This reaction is a powerful tool for introducing diverse side chains.
- **Amino Group Functionalization:** The primary amine at the 3-position can undergo standard reactions such as acylation, alkylation, or diazotization, providing another handle for molecular diversification.

Applications in Drug Discovery

This molecule is a quintessential building block for constructing libraries of compounds for high-throughput screening and lead optimization.^[8] The pyridine core is a well-established "privileged scaffold" in medicinal chemistry, frequently found in kinase inhibitors where it can form crucial hydrogen bonds with the hinge region of the ATP-binding pocket.^[4]

By leveraging its distinct reactive sites, **4-Bromo-2-chloropyridin-3-amine** serves as a key intermediate for a range of pharmaceutically relevant compounds.^{[3][9]}

Synthetic Utility Diagram



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- To cite this document: BenchChem. [Introduction: A Versatile Heterocyclic Scaffold in Modern Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1603742/docs#introduction-a-versatile-heterocyclic-scaffold-in-modern-synthesis\]](https://www.benchchem.com/product/b1603742/docs#introduction-a-versatile-heterocyclic-scaffold-in-modern-synthesis)

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